

Technical Guide: α,β -Trehalose- $^{13}\text{C}_{12}$ in Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Alpha,Beta-Trehalose-13C12*

Cat. No.: *B15622485*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of α,β -Trehalose- $^{13}\text{C}_{12}$, a stable isotope-labeled non-reducing disaccharide. The information compiled herein is intended to assist researchers and drug development professionals in sourcing this compound and understanding its potential applications, particularly in metabolic studies. While specific experimental protocols for the ^{13}C -labeled variant are not widely published, this guide provides foundational knowledge and general methodologies that can be adapted for its use.

Supplier and Purity Information

Sourcing high-purity α,β -Trehalose- $^{13}\text{C}_{12}$ is critical for accurate and reproducible experimental outcomes. Several reputable suppliers offer this compound, with purity specifications varying. The following tables summarize the available quantitative data from various suppliers.

Table 1: Supplier Information for α,β -Trehalose- $^{13}\text{C}_{12}$

Supplier	Product Name	Additional Information
Omicron Biochemicals, Inc.	α,β -[UL- $^{13}\text{C}_{12}$]trehalose	Provides stable Carbon-13 labeled isotopes.[1]
Santa Cruz Biotechnology	α,β -[UL- $^{13}\text{C}_{12}$]Trehalose	Offers the compound for proteomics research.
LGC Standards	Alpha,Beta-Trehalose- $^{13}\text{C}_{12}$	Provides high-quality reference standards for pharmaceutical testing.[2]
BOC Sciences	α,β -trehalose-[UL- $^{13}\text{C}_{12}$]	Lists the compound under their stable isotope labeled compounds category.

Table 2: Chemical and Physical Properties of α,β -Trehalose- $^{13}\text{C}_{12}$

Property	Value	Source
Molecular Formula	$^{13}\text{C}_{12}\text{H}_{22}\text{O}_{11}$	Santa Cruz Biotechnology, BOC Sciences
Molecular Weight	~354.20 - 354.30 g/mol	Santa Cruz Biotechnology, BOC Sciences
Appearance	White to Off-white Solid	BOC Sciences
Purity	≥98%	BOC Sciences
Storage Temperature	2-8°C	BOC Sciences
Solubility	Soluble in Methanol (Slightly), Water (Slightly)	BOC Sciences

It is important to note that some suppliers, like Sigma-Aldrich, provide the α,α -isomer of Trehalose- $^{13}\text{C}_{12}$, which has a purity of 99% (CP) and 99 atom % ^{13}C . [3] Researchers should carefully verify the isomeric form required for their specific application.

Potential Research Applications

While α,α -trehalose is more commonly studied, both isomers are recognized for their significant biological activities. Trehalose, in general, is known for its ability to protect cells and proteins from environmental stress, such as desiccation and oxidative damage.^[4] Its applications in research are expanding, particularly in the study of neurodegenerative diseases like Huntington's and Alzheimer's disease.^{[4][5]}

The primary application of the ^{13}C -labeled form of α,β -Trehalose is in metabolic flux analysis and tracer studies. By introducing α,β -Trehalose- $^{13}\text{C}_{12}$ into a biological system, researchers can track the metabolic fate of the trehalose molecule and its constituent glucose moieties using techniques such as mass spectrometry and NMR spectroscopy.

Experimental Protocols

Detailed experimental protocols for α,β -Trehalose- $^{13}\text{C}_{12}$ are not readily available in published literature. However, general protocols for the analysis of trehalose and for conducting metabolic tracer studies can be adapted.

General Protocol for Trehalose Quantification

This protocol is based on the enzymatic hydrolysis of trehalose to glucose, which is then quantified.

Principle: Trehalose is hydrolyzed to D-glucose by the enzyme trehalase. The released D-glucose is then phosphorylated by hexokinase (HK) and ATP to form glucose-6-phosphate (G-6-P). G-6-P is subsequently oxidized by glucose-6-phosphate dehydrogenase (G6P-DH) with the reduction of NADP^+ to NADPH. The increase in absorbance at 340 nm due to the formation of NADPH is proportional to the amount of trehalose present.

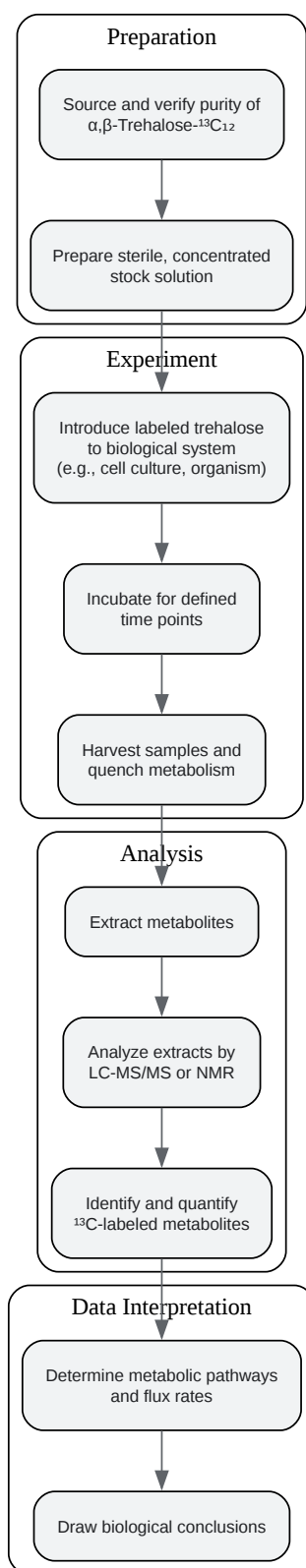
Methodology:

- **Sample Preparation:** Prepare aqueous extracts of the biological samples to be analyzed.
- **Enzymatic Reaction:**
 - To a reaction mixture containing buffer and ATP, add the sample extract.

- Initiate the reaction by adding a mixture of hexokinase and glucose-6-phosphate dehydrogenase.
- Monitor the absorbance at 340 nm until the reaction is complete (no further change in absorbance).
- Add trehalase to the mixture.
- Again, monitor the absorbance at 340 nm until the reaction is complete.
- Calculation: The change in absorbance after the addition of trehalase corresponds to the amount of trehalose in the sample.

Conceptual Workflow for a Metabolic Tracer Study using α,β -Trehalose- $^{13}\text{C}_{12}$

This conceptual workflow outlines the steps for using α,β -Trehalose- $^{13}\text{C}_{12}$ to study its metabolism in a cellular or organismal model.



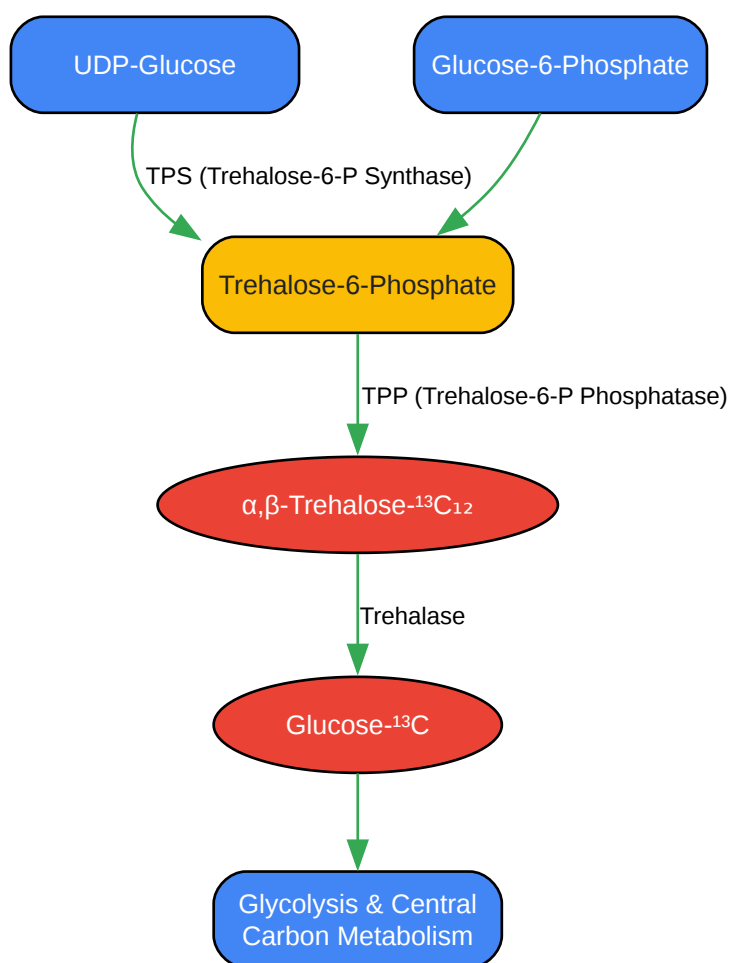
[Click to download full resolution via product page](#)

Caption: Conceptual workflow for a metabolic tracer experiment using α,β -Trehalose- $^{13}\text{C}_{12}$.

Signaling and Metabolic Pathways

Trehalose metabolism is a key pathway in many organisms, though not naturally occurring in mammals.^[4] The metabolism of trehalose involves its synthesis from glucose and its breakdown back into glucose. There are several known biosynthetic pathways for trehalose in bacteria.

The diagram below illustrates a generalized overview of trehalose metabolism, which provides a basis for understanding how ^{13}C from labeled trehalose could be incorporated into central carbon metabolism.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. omicronbio.com [omicronbio.com]
- 2. Alpha,Beta-Trehalose-13C12 | LGC Standards [lgcstandards.com]
- 3. α,α -トレハロース-13C12 99 atom % 13C, 99% (CP) | Sigma-Aldrich [sigmaaldrich.com]
- 4. Trehalose: an intriguing disaccharide with potential for medical application in ophthalmology - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Disaccharide trehalose in experimental therapies for neurodegenerative disorders: Molecular targets and translational potential - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: α,β -Trehalose- $^{13}\text{C}_{12}$ in Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15622485#alpha-beta-trehalose-13c12-supplier-and-purity-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com